

Technical Support Center: N-(3-Oxopentanoyl)-L-homoserine lactone (O-C5-HSL)

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Compound of Interest

Compound Name: *N*-(3-Oxopentanoyl)-L-homoserine lactone

Cat. No.: B3025957

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-(3-Oxopentanoyl)-L-homoserine lactone (O-C5-HSL)**.

Frequently Asked Questions (FAQs)

Q1: What is **N-(3-Oxopentanoyl)-L-homoserine lactone (O-C5-HSL)**?

A1: **N-(3-Oxopentanoyl)-L-homoserine lactone (O-C5-HSL)** is a small, diffusible signaling molecule involved in bacterial quorum sensing.[1] It acts as an autoinducer, allowing bacteria to coordinate gene expression in response to population density.[1]

Q2: What are the primary challenges when working with O-C5-HSL?

A2: The primary challenge is its limited solubility in aqueous solutions, which can lead to precipitation and inaccurate concentrations in experiments. Additionally, the lactone ring of O-C5-HSL can be unstable in certain solvents, particularly primary alcohols.[2][3]

Q3: How should I store O-C5-HSL?

A3: O-C5-HSL is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability.[4] Stock solutions in anhydrous organic solvents can also be stored at -20°C or -80°C for several months.[5] It is advisable to protect it from light and moisture.[6]

Troubleshooting Guide

Issue: Precipitate forms when preparing an aqueous working solution from an organic stock.

- Cause: O-C5-HSL has low solubility in aqueous buffers. The addition of the organic stock solution to the aqueous buffer can cause the compound to crash out of solution.
- Solution:
 - Decrease the final concentration: The most straightforward solution is to lower the final concentration of O-C5-HSL in your aqueous medium.
 - Use a co-solvent: For in vivo experiments, a co-solvent system can be employed. A common formulation includes 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. [\[5\]](#)
 - Gentle warming and sonication: After dilution, gentle warming (e.g., in a 37°C water bath) and brief sonication can help to redissolve small amounts of precipitate.[\[5\]](#) However, prolonged heating should be avoided as it may degrade the molecule.

Issue: Inconsistent experimental results.

- Cause 1: Inaccurate concentration of O-C5-HSL due to incomplete dissolution.
 - Solution: Ensure that the initial stock solution is fully dissolved before making further dilutions. Visually inspect the solution for any particulate matter. If necessary, use the gentle warming and sonication techniques described above.
- Cause 2: Degradation of O-C5-HSL.
 - Solution: Avoid using primary alcohols like ethanol for preparing stock solutions, as they can cause lactonolysis (opening of the lactone ring), rendering the molecule inactive.[\[2\]](#)[\[3\]](#) Prepare fresh aqueous working solutions daily, as the compound's stability in aqueous media is limited.[\[7\]](#) When preparing stock solutions in organic solvents, it is recommended to purge the solvent with an inert gas to prevent oxidation.[\[2\]](#)

Quantitative Solubility Data

The solubility of **N-(3-Oxopentanoyl)-L-homoserine lactone** and related acyl-homoserine lactones (AHLs) varies across different solvents. The following table summarizes available quantitative data.

Compound	Solvent	Solubility
N-(3-Oxopentanoyl)-L-homoserine lactone	Dimethylformamide (DMF)	20 mg/mL[8]
N-(3-Oxopentanoyl)-L-homoserine lactone	Dimethyl sulfoxide (DMSO)	20 mg/mL[8]
N-(3-Oxo-octanoyl)-L-homoserine lactone	Chloroform	50 mg/mL
N-(3-Oxo-octanoyl)-L-homoserine lactone	Dimethylformamide (DMF)	~30 mg/mL[9]
N-(3-Oxo-octanoyl)-L-homoserine lactone	Dimethyl sulfoxide (DMSO)	~30 mg/mL[9]
N-Hexanoyl-L-homoserine lactone	Dimethylformamide (DMF)	~30 mg/mL[7]
N-Hexanoyl-L-homoserine lactone	Dimethyl sulfoxide (DMSO)	~30 mg/mL[7]
N-Hexanoyl-L-homoserine lactone	Phosphate-buffered saline (PBS), pH 7.2	~10 mg/mL[7]
N-(3-Oxododecanoyl)-L-homoserine lactone	Dimethylformamide (DMF)	~20 mg/mL[3]
N-(3-Oxododecanoyl)-L-homoserine lactone	Dimethyl sulfoxide (DMSO)	~20 mg/mL[3]

Experimental Protocols

1. Preparation of a Stock Solution in an Organic Solvent

This protocol describes the preparation of a 10 mg/mL stock solution of O-C5-HSL in DMSO.

- Materials:
 - **N-(3-Oxopentanoyl)-L-homoserine lactone** (crystalline solid)
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Inert gas (e.g., argon or nitrogen)
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Weigh the desired amount of O-C5-HSL in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mg/mL solution, weigh 10 mg of O-C5-HSL.
 - Purge the anhydrous DMSO with an inert gas for several minutes to remove dissolved oxygen.
 - Add the appropriate volume of anhydrous DMSO to the O-C5-HSL. For a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of O-C5-HSL.
 - Vortex the solution until the O-C5-HSL is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

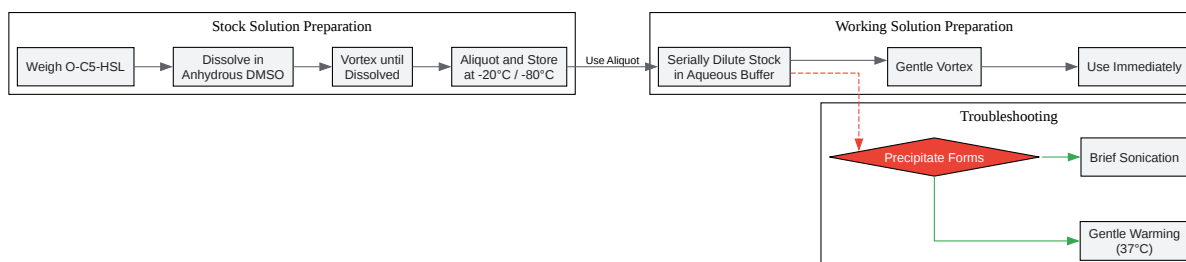
2. Preparation of an Aqueous Working Solution

This protocol describes the preparation of a 10 μ M aqueous working solution from a 10 mg/mL DMSO stock solution.

- Materials:
 - 10 mg/mL O-C5-HSL stock solution in DMSO
 - Sterile aqueous buffer (e.g., PBS or cell culture medium)

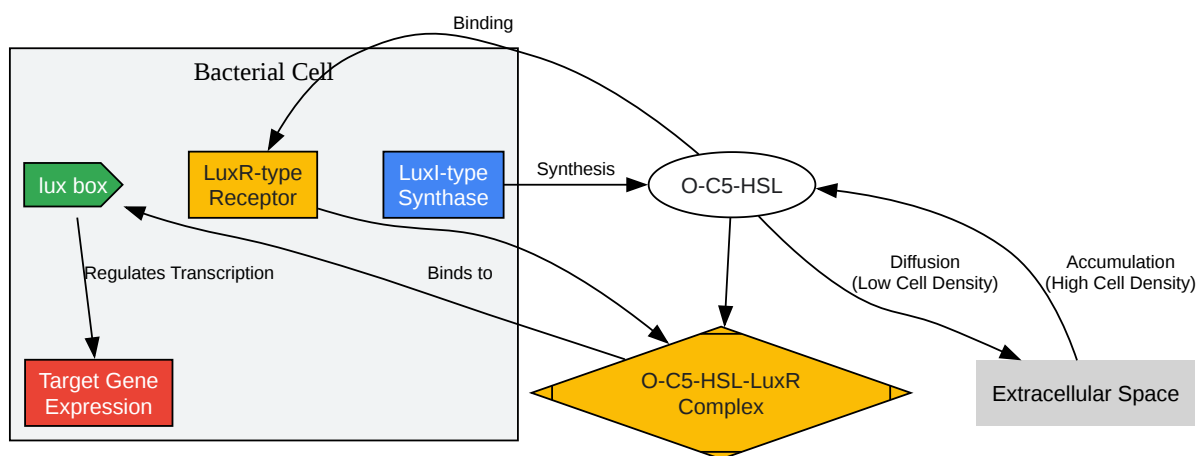
- Procedure:
 - Calculate the volume of the stock solution needed. The molecular weight of O-C5-HSL is 199.2 g/mol .
 - $10 \text{ mg/mL} = 10,000,000 \text{ ng/mL}$
 - $10,000,000 \text{ ng/mL} / 199.2 \text{ ng/nmol} = 50,200,803 \text{ nmol/mL} = 50.2 \text{ mM}$
 - To make a 10 μM solution, a dilution factor of 5020 is needed ($50.2 \text{ mM} / 10 \mu\text{M} = 5020$).
 - Serially dilute the stock solution in the aqueous buffer to achieve the final concentration of 10 μM . For example, add 2 μL of the 50.2 mM stock solution to 10.04 mL of the aqueous buffer.
 - Vortex the working solution gently.
 - Use the freshly prepared aqueous working solution immediately for your experiments. Do not store aqueous solutions for more than a day.^[7]

Visualizations



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Caption: Experimental workflow for the preparation of **N-(3-Oxopentanoyl)-L-homoserine lactone** solutions.



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Caption: Generalized LuxI/LuxR-type quorum sensing signaling pathway involving O-C5-HSL.

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